

Dibenzyl Phthalate (CAS 523-31-9): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dibenzyl phthalate** (DBzP), a diaryl phthalate used as a plasticizer. This document collates critical technical data, detailed experimental protocols, and relevant biological pathway information to support research and development activities.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **Dibenzyl phthalate**.

Table 1: Physical and Chemical Properties



Property	Value	Reference
CAS Number	523-31-9	[1][2][3]
Molecular Formula	C22H18O4	[2][3]
Molecular Weight	346.38 g/mol	[2][3]
Appearance	White crystals	[2]
Melting Point	40-42 °C	[2]
Boiling Point	276-278 °C at 15 mmHg	[2]
Water Solubility	Insoluble	[2]
Solubility in Other Solvents	Very soluble in alcohol, ether, and chloroform	[2]

Table 2: Toxicological and Safety Information

Parameter	Value	Reference
GHS Hazard Classification	Not classified as hazardous	[3][4]
Safety Phrases	S22: Do not breathe dustS24/25: Avoid contact with skin and eyes	[2]
Storage	Store in a dry, cool, and well- ventilated place	[4]
Disposal	Licensed chemical destruction plant or controlled incineration	[4]

Experimental Protocols

Detailed methodologies for key experiments involving **Dibenzyl phthalate** are provided below.

Synthesis of Dibenzyl Phthalate

This protocol describes a method for the synthesis of **Dibenzyl phthalate**.



Materials:

- Phthalic acid
- Benzyl alcohol
- Diphenylphosphoric acid
- Toluene
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel

Procedure:

- Combine 4.15 g of phthalic acid, 5.947 g of benzyl alcohol, and 0.624 g of diphenylphosphoric acid in a flask under a nitrogen atmosphere.
- Add 50 ml of toluene to the mixture.
- Reflux the mixture at 125°C for 9 hours, separating the water formed azeotropically using a Dean-Stark apparatus.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to 25°C and quench with water.
- Add 100 ml of ethyl acetate to the product mixture to form a biphasic system.
- Separate the organic layer. Wash the aqueous layer twice with 50 ml of ethyl acetate.
- Combine all organic layers, concentrate, and dry over anhydrous sodium sulfate to obtain the crude product.
- Purify the crude product using silica gel flash chromatography with a solvent system of 25% ethyl acetate in hexane to yield pure **Dibenzyl phthalate**.



Analytical Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a reverse-phase HPLC method for the analysis of **Dibenzyl phthalate**.

Instrumentation and Conditions:

- Instrument: HPLC system with a UV detector.
- Column: C18 column (e.g., 5 μm particle size).
- Mobile Phase: A mixture of acetonitrile, methanol, and water (e.g., 38:38:24 v/v/v). For MS compatibility, replace phosphoric acid with formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 239 nm.

Procedure:

- Prepare standard solutions of **Dibenzyl phthalate** in a suitable solvent (e.g., methanol).
- Prepare the sample by dissolving it in the mobile phase or a compatible solvent.
- Inject the sample and standards onto the HPLC system.
- Quantify the concentration of **Dibenzyl phthalate** by comparing the peak area of the sample to the calibration curve generated from the standards.

Analytical Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general guideline for the analysis of **Dibenzyl phthalate** by GC-MS.

Instrumentation and Conditions:

• Instrument: Gas chromatograph coupled to a mass spectrometer.



- Column: A suitable capillary column for phthalate analysis (e.g., DB-5ms).
- · Carrier Gas: Helium or Hydrogen.
- Injection Mode: Splitless or pulsed splitless.
- Temperature Program: Optimized for the separation of phthalates.
- MS Ionization: Electron Impact (EI).
- MS Mode: Scan or Selected Ion Monitoring (SIM).

Procedure:

- Sample Preparation (Liquid-Liquid Extraction): a. Accurately weigh the sample into a glass tube. b. Spike with an internal standard if necessary. c. Add an extraction solvent (e.g., hexane or a hexane/acetone mixture) and vortex or sonicate. d. Centrifuge to separate the phases. e. Collect the organic layer and repeat the extraction. f. Combine the extracts and concentrate under a stream of nitrogen.
- Inject the prepared sample into the GC-MS system.
- Identify **Dibenzyl phthalate** based on its retention time and mass spectrum.
- Quantify using a calibration curve prepared from analytical standards.

In Vitro Assessment of Estrogenic Activity: Yeast Estrogen Screen (YES) Assay

This protocol describes a method to evaluate the estrogenic activity of **Dibenzyl phthalate** using a recombinant yeast screen.

Materials:

- Recombinant yeast strain expressing the human estrogen receptor (ERα).
- Yeast growth medium.



- 17β-estradiol (E2) as a positive control.
- Dibenzyl phthalate test solutions.
- 96-well microtiter plates.
- Chromogenic substrate (e.g., CPRG).

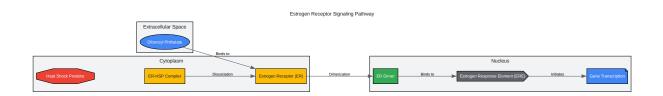
Procedure:

- Prepare serial dilutions of Dibenzyl phthalate and the E2 positive control in a suitable solvent (e.g., ethanol).
- In a 96-well plate, add the test compounds and E2 to the wells and allow the solvent to evaporate.
- Prepare a yeast culture and add it to the assay medium containing the chromogenic substrate.
- Dispense the yeast suspension into the wells of the 96-well plate.
- Incubate the plate at 34°C for 48-52 hours.
- Measure the absorbance at a specific wavelength to quantify the color change, which is proportional to the estrogenic activity.
- Compare the response of Dibenzyl phthalate to that of the E2 standard curve to determine
 its relative estrogenic potency.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate key biological pathways and experimental workflows relevant to **Dibenzyl phthalate**.

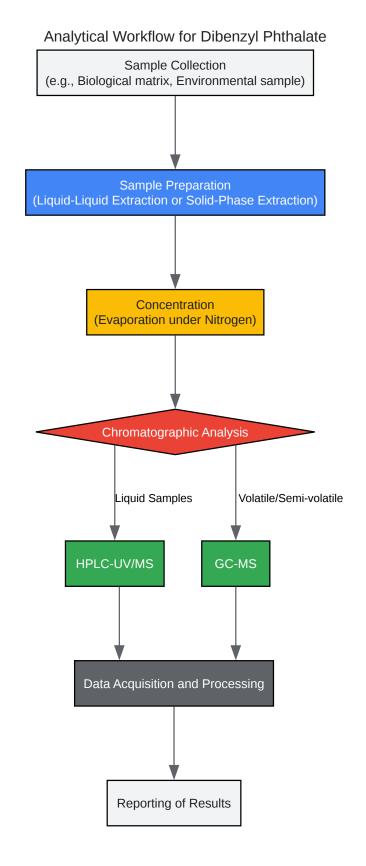




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Caption: Estrogen Receptor Signaling Pathway for **Dibenzyl Phthalate**.





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Caption: General Analytical Workflow for **Dibenzyl Phthalate**.



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